

A Comprehensive Technical Guide to the Safe Handling of Diethyl Adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl adipate

Cat. No.: B1670523

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **diethyl adipate** (CAS No. 141-28-6). The information is compiled to assist laboratory and drug development professionals in maintaining a safe working environment. **Diethyl adipate** is a colorless, oily liquid used as a plasticizer, solvent, and an intermediate in various industrial and chemical processes, including fragrances and pharmaceuticals.^{[1][2][3][4]}

Physical and Chemical Properties

The physical and chemical properties of **diethyl adipate** are summarized below. This substance is a stable diester under normal conditions.^{[5][6]} It is soluble in many organic solvents like ethanol but is insoluble or slightly soluble in water.^{[2][4][7]}

Property	Value	Source(s)
Molecular Formula	C10H18O4	[5][6][7]
Molecular Weight	202.25 g/mol	[7][8]
Appearance	Colorless liquid	[2][5][7]
Odor	Odorless to mild, fruity ester-like aroma	[1][2][7]
Melting Point	-18°C to -20°C	[5][7][9]
Boiling Point	251°C (at 760 mmHg); 132°C (at 15 mmHg)	[5][7][9]
Flash Point	>110°C to 113°C (closed cup)	[2][5][7][9]
Density	~1.000 to 1.009 g/mL at 25°C	[7][9]
Vapor Density	6.97	[7]
Solubility	Insoluble in water; soluble in organic solvents	[2][4][7]

Toxicological Information

Diethyl adipate is considered to have low acute toxicity.[3] However, it may cause mild irritation to the skin, eyes, and respiratory tract upon contact.[2][7]

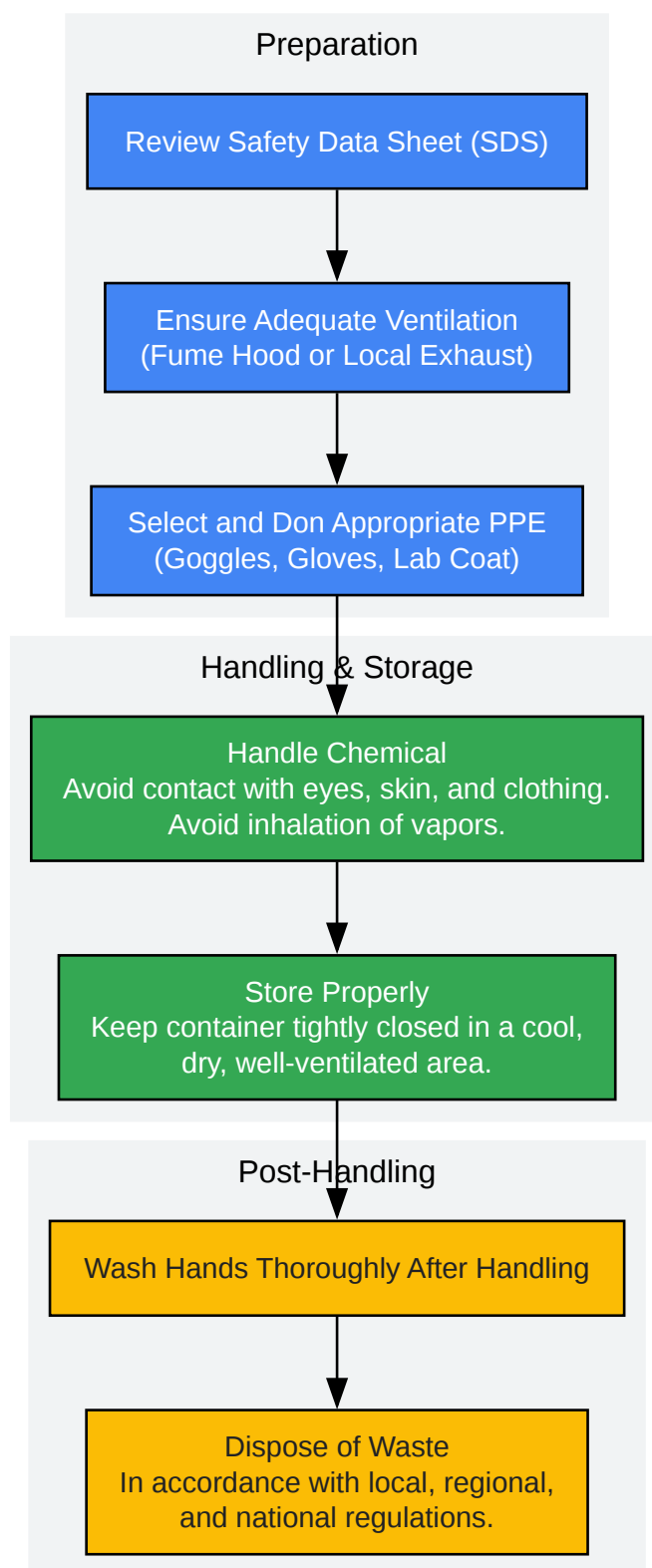
Endpoint	Species	Route	Value	Source(s)
LD50	Mouse	Oral	8100 mg/kg	[7][9]
LD50	Rat	Oral	>1.6 g/kg	[7]
TDLo (Lowest Published Toxic Dose)	Rat	-	837 mg/kg	[7]
Carcinogenicity	-	-	Not listed by IARC, NTP, ACGIH, or OSHA	[5][7][9]
Germ Cell Mutagenicity	Mouse	-	Mutation data reported (Dominant lethal test)	[9]

Hazard Identification and Handling Precautions

Under the Globally Harmonized System (GHS), **diethyl adipate** is generally not classified as a hazardous substance.[2][8] However, caution is advised as it may cause mild irritation.[2][7] Proper handling is crucial to minimize exposure.

General Handling Workflow

A systematic approach to handling **diethyl adipate** is essential for laboratory safety. This involves a workflow that begins with a thorough review of the Safety Data Sheet (SDS) and culminates in proper waste disposal.



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling **diethyl adipate** in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn to prevent exposure.^[1]

- Eye/Face Protection: Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.^{[5][7]}
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat to prevent skin contact.^{[1][2][7]}
- Respiratory Protection: Generally not required with adequate ventilation.^[10] If vapors are generated or ventilation is poor, use a NIOSH/MSHA-approved respirator.^{[2][7]}

Storage

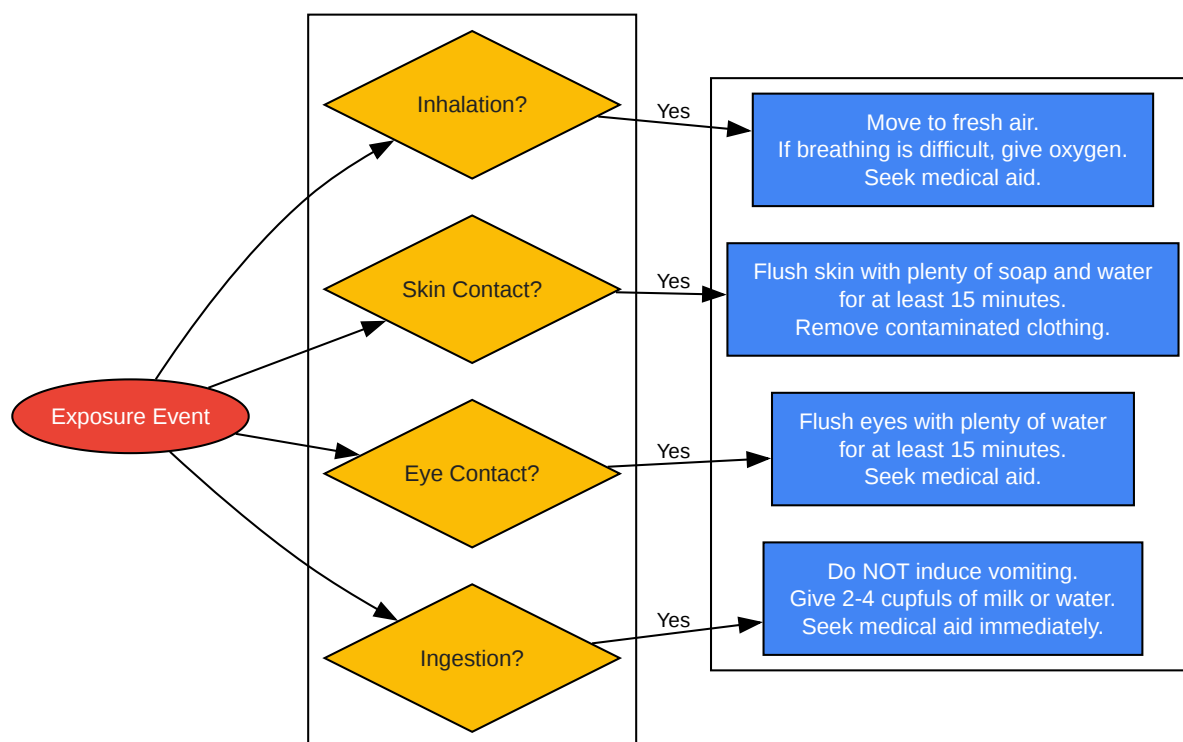
Store **diethyl adipate** in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.^{[2][5][7]} Keep containers tightly closed when not in use.^{[1][7]}

Emergency Procedures

In case of exposure or spills, follow these established first-aid and cleanup measures.

First-Aid Measures

The following diagram outlines the logical steps for responding to different types of exposure.



[Click to download full resolution via product page](#)

Caption: Decision logic for first-aid response to **diethyl adipate** exposure.[2][7]

Fire-Fighting Measures

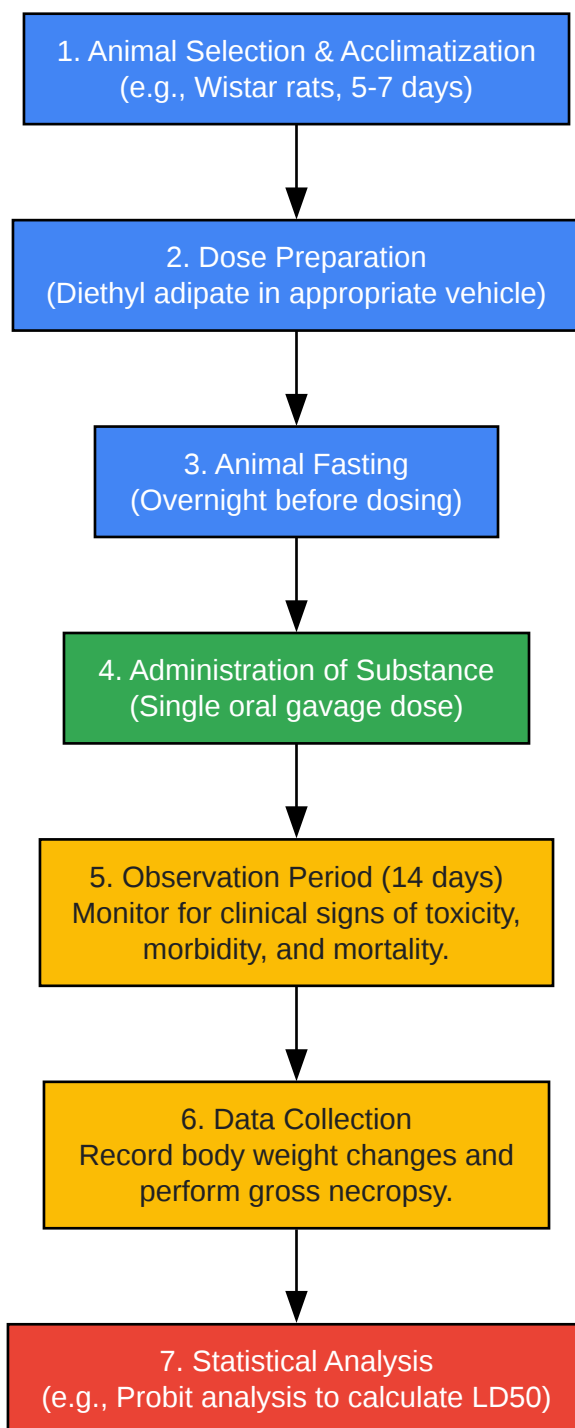
- Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or alcohol-resistant foam.[2][7]
- Specific Hazards: During a fire, irritating and toxic gases such as carbon monoxide and carbon dioxide may be generated.[2][5][7] Containers may explode when heated.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][5][7]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear proper personal protective equipment as indicated in Section 3.2.[\[2\]](#)[\[5\]](#)
- Environmental Precautions: Prevent spills from entering storm sewers, ditches, or waterways.[\[2\]](#)[\[7\]](#)
- Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite, or earth) and place it in a suitable, closed container for disposal.[\[2\]](#)[\[7\]](#)

Experimental Protocols: Acute Oral Toxicity (LD50) Determination

While the provided SDSs cite toxicological data, they do not detail the experimental protocols. [\[7\]](#)[\[9\]](#) For researchers, understanding the methodology is critical. Below is a generalized workflow for an acute oral toxicity study, such as one to determine an LD50 value, based on standard guidelines (e.g., OECD Guideline 420).



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for an acute oral toxicity (LD50) study.

This protocol involves administering a single dose of **diethyl adipate** to a group of fasted animals. The animals are then observed for up to 14 days for signs of toxicity and mortality.

Body weight is monitored, and a gross necropsy is performed at the end of the study. The collected data are then used to calculate the LD50 value, which is the statistical estimate of the dose required to kill 50% of the test population.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl Adipate (141-28-6) | Bulk Supplier In India [chemicalbull.com]
- 2. chemicalbull.com [chemicalbull.com]
- 3. CAS 141-28-6: Diethyl adipate | CymitQuimica [cymitquimica.com]
- 4. Diethyl adipate | 141-28-6 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.es [fishersci.es]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. Diethyl Adipate | C₁₀H₁₈O₄ | CID 8844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Diethyl adipate - Safety Data Sheet [chemicalbook.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Diethyl Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670523#diethyl-adipate-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com